

In-Depth Technical Guide: N-(4-Bromophenyl)-N-phenylnaphthalen-1-amine

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Compound of Interest

Compound Name:	<i>N-(4-Bromophenyl)-N-phenylnaphthalen-1-amine</i>
Cat. No.:	B145327

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and synthesis of **N-(4-Bromophenyl)-N-phenylnaphthalen-1-amine**, a tertiary arylamine with applications in organic electronics.

Core Compound Data

N-(4-Bromophenyl)-N-phenylnaphthalen-1-amine is an organic compound that has garnered interest as a hole-transporting material in the development of Organic Light-Emitting Diodes (OLEDs).^[1] Its utility in this domain is attributed to its capacity for efficient positive charge transport, good thermal stability, and favorable film-forming properties.^[1] The extended aromatic system of the molecule enhances charge mobility, a critical factor for its application in organic semiconductors and photovoltaic devices.^[1]

Physicochemical Properties

A summary of the key quantitative data for **N-(4-Bromophenyl)-N-phenylnaphthalen-1-amine** is presented below.

Property	Value	Source
Molecular Formula	$C_{22}H_{16}BrN$	[2] [3]
Molecular Weight	374.28 g/mol	[1] [3]
Melting Point	91.0 to 100.0 °C	[2]
Boiling Point	502.9 ± 33.0 °C at 760 mmHg	[2]
Density	1.4 ± 0.1 g/cm ³	[2]
Flash Point	257.9 ± 25.4 °C	[2]
Purity	>98.0% (GC)	

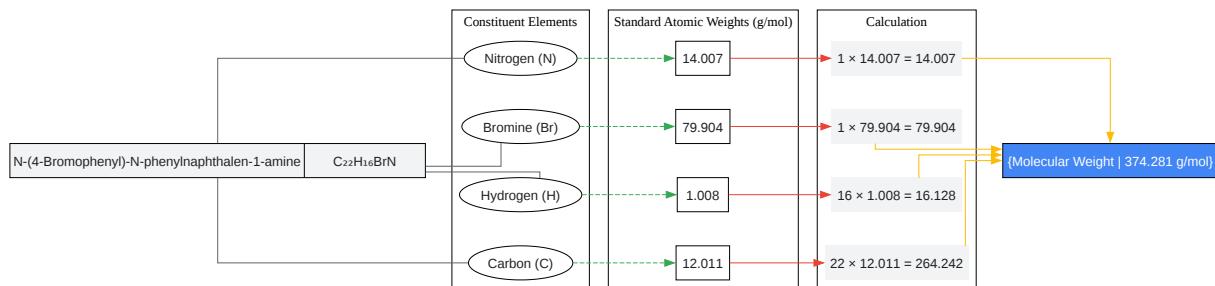
Molecular Weight Calculation

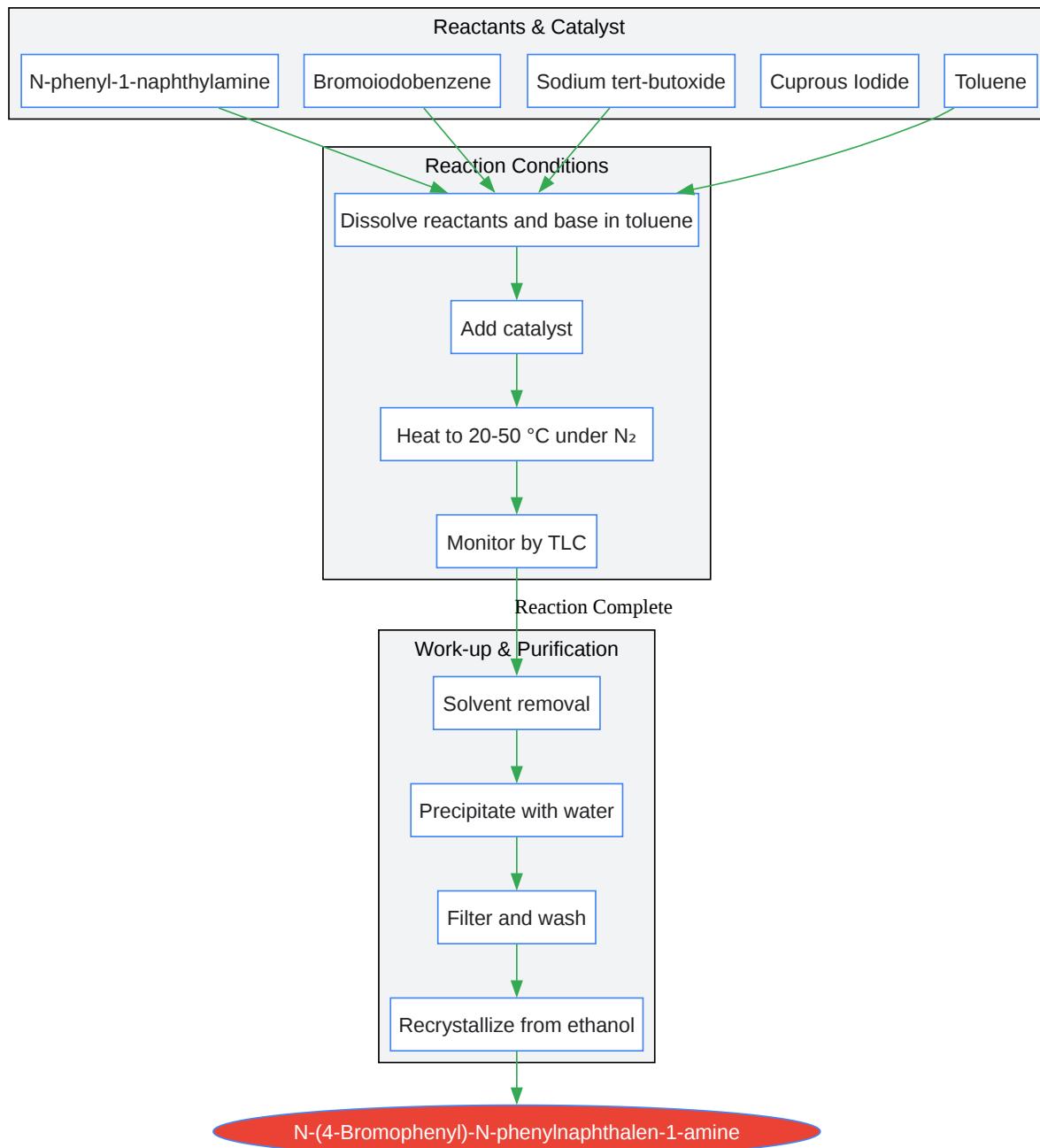
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical formula for **N-(4-Bromophenyl)-N-phenylnaphthalen-1-amine** is $C_{22}H_{16}BrN$.

The calculation is as follows:

- Carbon (C): 22 atoms \times 12.011 g/mol = 264.242 g/mol
- Hydrogen (H): 16 atoms \times 1.008 g/mol = 16.128 g/mol
- Bromine (Br): 1 atom \times 79.904 g/mol = 79.904 g/mol
- Nitrogen (N): 1 atom \times 14.007 g/mol = 14.007 g/mol

Total Molecular Weight = 264.242 + 16.128 + 79.904 + 14.007 = 374.281 g/mol



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References

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